

Platinum on Carbon vs. Platinum on Alumina: A Comparative Guide to Catalytic Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum carbon*

Cat. No.: *B8584967*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the choice of catalyst support can significantly impact reaction efficiency, selectivity, and overall process viability. Platinum, a cornerstone of catalysis, is frequently supported on high-surface-area materials, with carbon (Pt/C) and alumina (Pt/Al₂O₃) being two of the most prevalent choices. This guide provides an objective comparison of their performance in key chemical transformations, supported by experimental data and detailed protocols.

Executive Summary

Platinum on carbon (Pt/C) and platinum on alumina (Pt/Al₂O₃) are both highly effective catalysts, yet their distinct properties make them suitable for different applications. Pt/C is often favored for its high surface area and chemical inertness, particularly in liquid-phase hydrogenations. In contrast, Pt/Al₂O₃ exhibits strong metal-support interactions that can enhance catalytic activity and stability, especially in oxidation reactions and high-temperature processes. The choice between these two catalysts is ultimately dictated by the specific reaction, desired product selectivity, and process conditions.

Data Presentation: A Quantitative Comparison

The following tables summarize the catalytic performance of Pt/C and Pt/Al₂O₃ in various hydrogenation and oxidation reactions.

Table 1: Comparison of Pt/C and Pt/Al₂O₃ in Hydrogenation Reactions

Reaction	Catalyst	Conversion (%)	Selectivity (%)	Temperature (°C)	Pressure (bar)	Turnover Frequency (TOF) (h ⁻¹)	Reference
Nitrobenzene Hydrogenation	Pd-Ni/ γ -Al ₂ O ₃	100	100 (to Aniline)	40	-	940.4	[1]
Nitrobenzene Hydrogenation	Commercial Pd/C	-	-	40	-	130.6	[1]
Benzaldehyde Hydrogenation	Pt/Al ₂ O ₃	100	95 (to Benzyl alcohol)	80	9	-	[2]

Table 2: Comparison of Pt/C and Pt/Al₂O₃ in Oxidation Reactions

Reaction	Catalyst	Conversion (%)	Selectivity (%)	Temperature (°C)	Base	Time (h)	Reference
Benzyl Alcohol Oxidation	Pt@CHs (Carbon Hybrid)	99	>99 (to Benzaldehyde)	80	-	3	[3]
Benzyl Alcohol Oxidation	Pt/C	-	-	110	-	1	[4]
Benzyl Alcohol Oxidation	Ru/Al ₂ O ₃	70	71 (to Benzaldehyde)	-	-	-	[5]
CO Oxidation	1%Pt/Al ₂ O ₃ (reduced at 800°C)	~100 (initially)	-	Room Temp	-	-	[6]

Experimental Protocols

Detailed methodologies for key experiments are provided below to allow for replication and further investigation.

Catalyst Preparation via Incipient Wetness Impregnation

This method is widely used for preparing supported metal catalysts.[7][8][9][10][11]

Materials:

- Platinum precursor (e.g., Chloroplatinic acid, H₂PtCl₆)
- Support (Activated Carbon or γ-Alumina)
- Solvent (e.g., deionized water, ethanol, acetone)
- Drying oven

- Calcination furnace
- Reduction furnace with hydrogen supply

Procedure:

- Support Pre-treatment: The support material (carbon or alumina) is dried in an oven to remove any adsorbed moisture.
- Pore Volume Determination: The pore volume of the support is determined to calculate the exact amount of solution needed to fill the pores.
- Precursor Solution Preparation: The platinum precursor is dissolved in a solvent to create a solution with a concentration that will yield the desired metal loading on the support. The volume of the solution should be equal to the pore volume of the support.
- Impregnation: The precursor solution is added dropwise to the support material while mixing to ensure even distribution. The support should appear damp but not have any excess liquid.
- Drying: The impregnated support is dried in an oven (typically at 100-120°C) to remove the solvent.
- Calcination: The dried material is calcined in a furnace in the presence of air or an inert gas to decompose the metal precursor and anchor the platinum species to the support.
- Reduction: The calcined catalyst is then reduced in a stream of hydrogen gas at an elevated temperature to convert the platinum species to their metallic state.

Hydrogenation of Nitrobenzene

This procedure is adapted from studies on nitrobenzene hydrogenation to aniline.^{[1][12][13][14]}

Apparatus:

- Batch reactor or a three-phase basket reactor
- Magnetic stirrer or mechanical agitator

- Hydrogen gas supply
- Temperature and pressure controllers
- Sampling system
- Gas chromatograph (GC) for analysis

Procedure:

- Catalyst Loading: The Pt/C or Pt/Al₂O₃ catalyst is loaded into the reactor.
- Reactant Addition: A solution of nitrobenzene in a suitable solvent (e.g., ethanol, methanol, or n-hexane) is added to the reactor.
- Purging: The reactor is sealed and purged with an inert gas (e.g., nitrogen or argon) to remove air, followed by purging with hydrogen.
- Reaction: The reactor is pressurized with hydrogen to the desired pressure and heated to the reaction temperature with vigorous stirring.
- Sampling and Analysis: Samples of the reaction mixture are periodically withdrawn, filtered to remove the catalyst, and analyzed by GC to determine the conversion of nitrobenzene and the selectivity to aniline and other products.
- Termination: After the reaction is complete, the reactor is cooled, depressurized, and the final product mixture is collected.

Selective Oxidation of Benzyl Alcohol

This protocol is based on the selective oxidation of benzyl alcohol to benzaldehyde.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Apparatus:

- Glass reactor or a high-pressure autoclave
- Reflux condenser

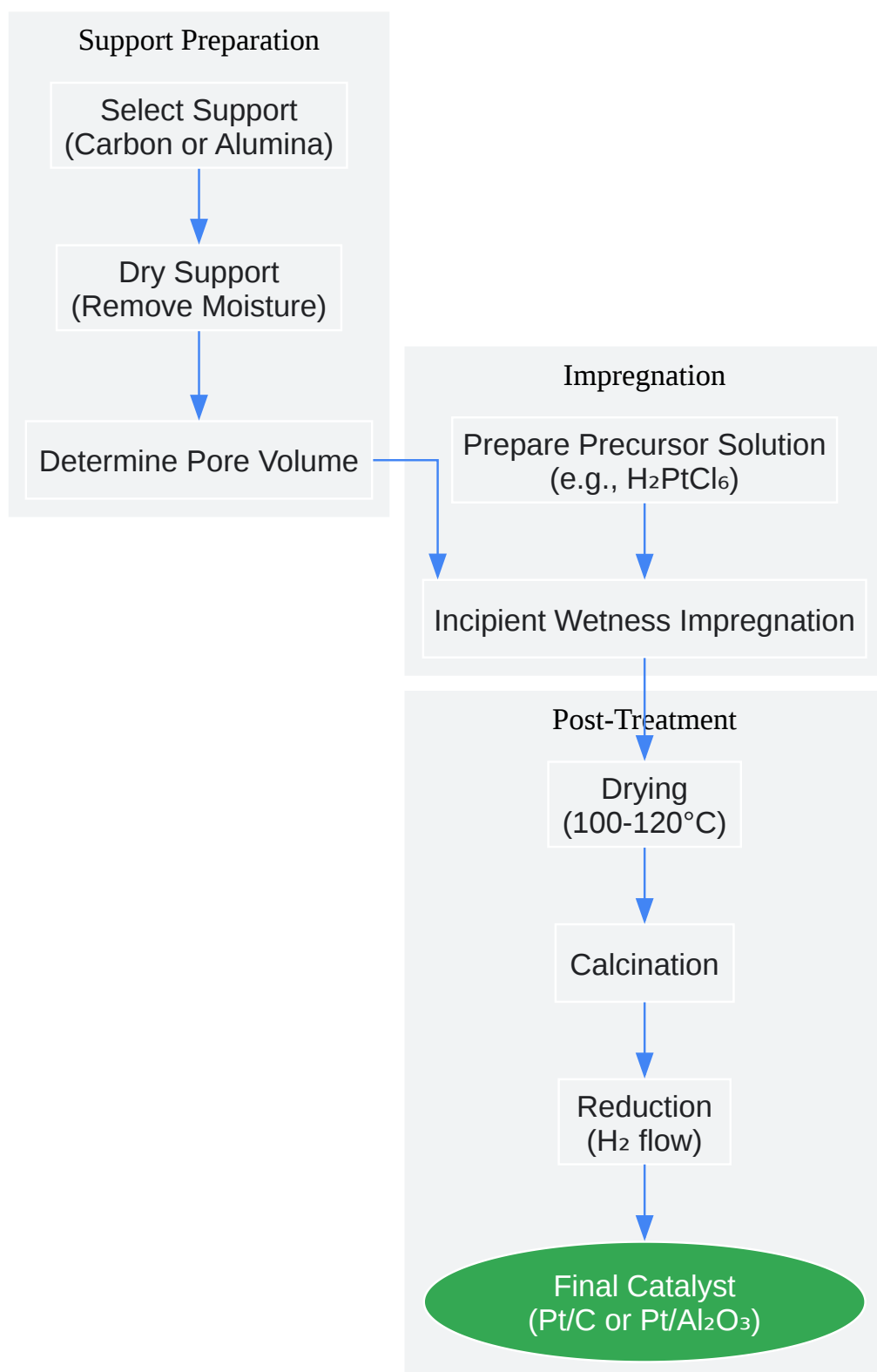
- Magnetic stirrer
- Oxygen or air supply
- Temperature controller
- Sampling system
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) for analysis

Procedure:

- Catalyst and Reactant Loading: The Pt/C or Pt/Al₂O₃ catalyst and benzyl alcohol are added to the reactor. A solvent (e.g., toluene, water, or a biphasic system) may also be added.
- Oxidant Introduction: The reactor is purged with oxygen or air, and the desired pressure is set.
- Reaction: The mixture is heated to the reaction temperature and stirred vigorously.
- Monitoring: The reaction progress is monitored by taking samples at regular intervals and analyzing them by GC or HPLC to determine the conversion of benzyl alcohol and the selectivity to benzaldehyde.
- Work-up: Upon completion, the reaction mixture is cooled, and the catalyst is separated by filtration. The product is then isolated from the reaction mixture, for example, by distillation.

Mandatory Visualizations

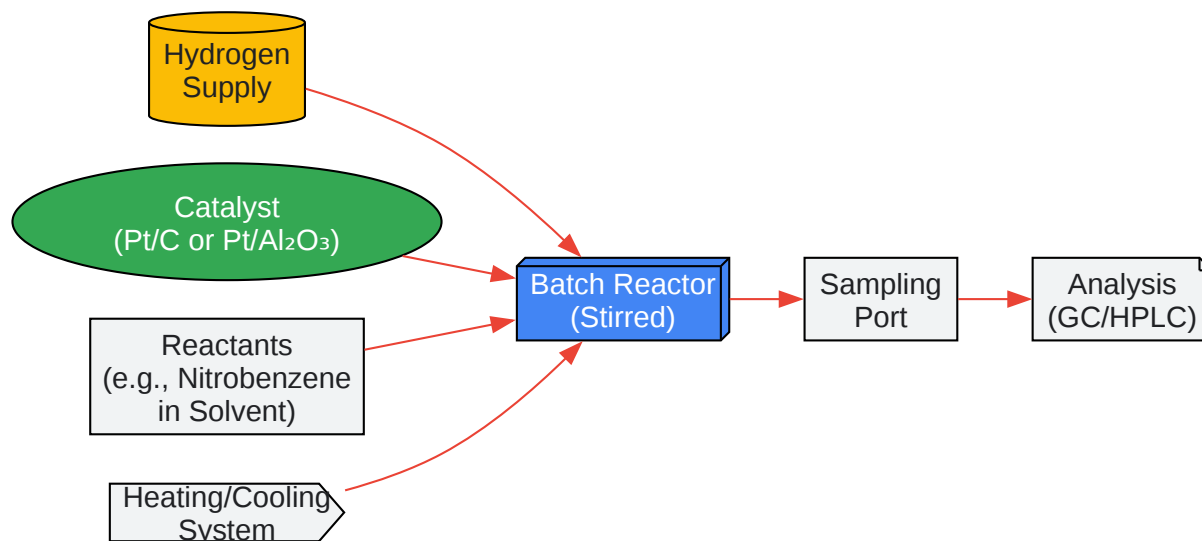
Catalyst Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for catalyst preparation via incipient wetness impregnation.

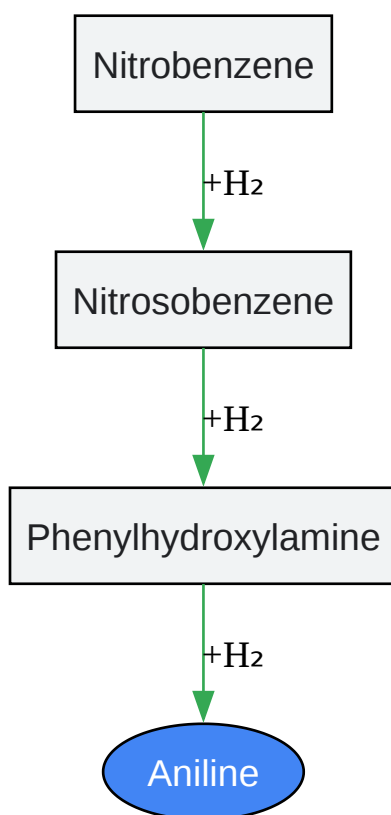
Experimental Setup for Catalytic Hydrogenation



[Click to download full resolution via product page](#)

Caption: General experimental setup for catalytic hydrogenation.

Reaction Pathway for Nitrobenzene Hydrogenation



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for the hydrogenation of nitrobenzene to aniline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. files01.core.ac.uk [files01.core.ac.uk]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]

- 7. fhi.mpg.de [fhi.mpg.de]
- 8. Incipient wetness impregnation - Wikipedia [en.wikipedia.org]
- 9. energy-cie.ro [energy-cie.ro]
- 10. Catalyst Preparation Methods - Impregnation Method [sd-avant.com]
- 11. taylorandfrancis.com [taylorandfrancis.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. cs.gordon.edu [cs.gordon.edu]
- 16. Selective Oxidation of Benzyl Alcohol to Benzaldehyde [cs.gordon.edu]
- 17. cs.gordon.edu [cs.gordon.edu]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Platinum on Carbon vs. Platinum on Alumina: A Comparative Guide to Catalytic Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8584967#comparing-the-activity-of-platinum-on-carbon-vs-platinum-on-alumina]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com